

PF-794 stability and storage best practices

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Compound of Interest

Compound Name: PF-794

Cat. No.: B609967

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PF-794 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **PF-794**, along with troubleshooting guidance for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is **PF-794**?

A1: **PF-794**, also known as PF-06279794, is a potent, selective, and ATP-competitive inhibitor of Traf2- and Nck-interacting kinase (TNIK).^{[1][2]} It is primarily used in research to study the Wnt/ β -catenin signaling pathway, where TNIK plays a crucial role by phosphorylating TCF4 and stabilizing the β -catenin-TCF4 complex.^[3] By inhibiting TNIK, **PF-794** disrupts Wnt-driven gene transcription.^[3] It also shows inhibitory activity against other kinases such as MINK1 and MAP4K4.^{[2][4]}

Q2: What are the recommended storage conditions for solid **PF-794**?

A2: Solid (powder) **PF-794** should be stored in a dry (desiccated) and dark environment.^{[3][4]} For optimal stability, different storage durations are recommended based on temperature. Please refer to the summary table below for specific temperature and duration guidelines from various suppliers.

Q3: How should I prepare and store solutions of **PF-794**?

A3: **PF-794** is soluble in DMSO.[2][3][4] It is recommended to prepare a concentrated stock solution (e.g., 10 mM in DMSO) which can then be further diluted in aqueous buffers for your experiments.[2] Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at low temperatures.

Q4: What is the expected shelf-life of **PF-794** in different storage conditions?

A4: The shelf-life of **PF-794** depends on whether it is in solid form or in solution, and the storage temperature. The table below provides a summary of stability data. It is recommended to refer to the certificate of analysis provided by your specific supplier for lot-specific data.

Storage and Stability Data Summary

The following table summarizes the recommended storage conditions and expected stability for **PF-794**.

Form	Storage Temperature	Recommended Duration	Source
Solid (Powder)	-20°C	>2 years (long term)	[3]
Solid (Powder)	-20°C	3 years	[1]
Solid (Powder)	-20°C	12 months	[2]
Solid (Powder)	4°C	2 years	[1]
Solid (Powder)	4°C	6 months	[2]
Solid (Powder)	0 - 4°C	Short term (days to weeks)	[3]
In Solvent (e.g., DMSO)	-80°C	6 months	[1][2]
In Solvent (e.g., DMSO)	-20°C	1 - 6 months	[1][2]
In Solvent (e.g., DMSO)	-20°C	Long term (months)	[3]

Troubleshooting Guide

Problem: I am observing a loss of compound activity or inconsistent results in my experiments.

- Possible Cause: This could be due to improper storage or handling of the **PF-794** stock solution. Repeated freeze-thaw cycles can lead to degradation or precipitation of the compound.
- Solution:
 - Aliquot Stock Solutions: When you first prepare your stock solution in DMSO, divide it into smaller, single-use aliquots to minimize the number of freeze-thaw cycles.
 - Verify Storage Conditions: Ensure that your stock solutions are stored at or below -20°C, with -80°C being optimal for long-term stability in solvent.[\[1\]](#)[\[2\]](#)
 - Perform a Fresh Dilution: Prepare a fresh working solution from a new, unopened aliquot of your concentrated stock for each experiment.
 - Confirm Compound Integrity: If the problem persists, consider performing a stability analysis, such as the HPLC protocol detailed below, to confirm the integrity and concentration of your compound.

Problem: The solid **PF-794** powder has changed in color or appearance.

- Possible Cause: This may indicate degradation due to exposure to light, moisture, or improper temperatures.
- Solution:
 - Review Storage: Confirm that the compound has been stored in a dark, dry (desiccated) place at the recommended temperature.[\[3\]](#)[\[4\]](#)
 - Do Not Use: It is not advisable to use the compound if its physical appearance has changed.
 - Contact Supplier: Reach out to the technical support of your supplier for further guidance.

Problem: I am having difficulty dissolving the **PF-794** compound.

- Possible Cause: **PF-794** has limited solubility in aqueous solutions.
- Solution:
 - Use Appropriate Solvent: **PF-794** is soluble in DMSO.^{[3][4]} Prepare a high-concentration stock solution in 100% DMSO first.
 - Gentle Warming/Vortexing: To aid dissolution in DMSO, you can gently warm the solution (e.g., to 37°C) and/or vortex it.
 - Dilution: For cell-based assays, the DMSO stock solution can then be serially diluted into your aqueous culture medium. Ensure the final concentration of DMSO in your assay is low (typically <0.5%) to avoid solvent-induced toxicity.

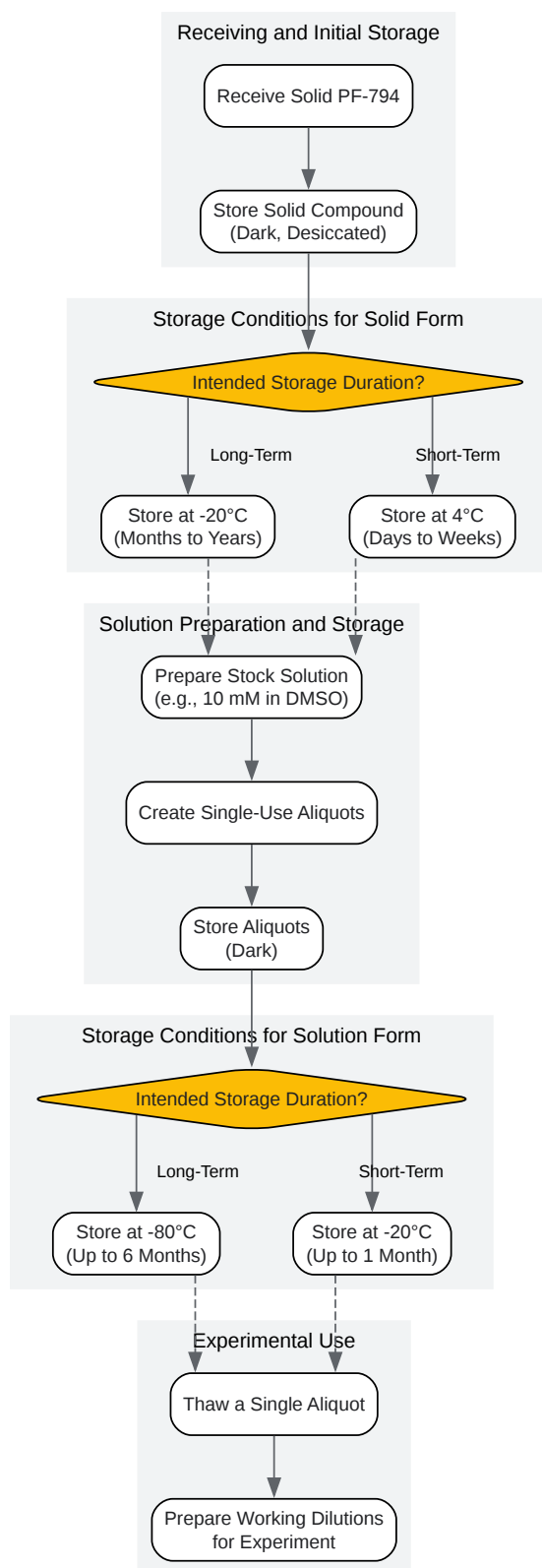
Problem: I see precipitate in my stock solution after thawing it.

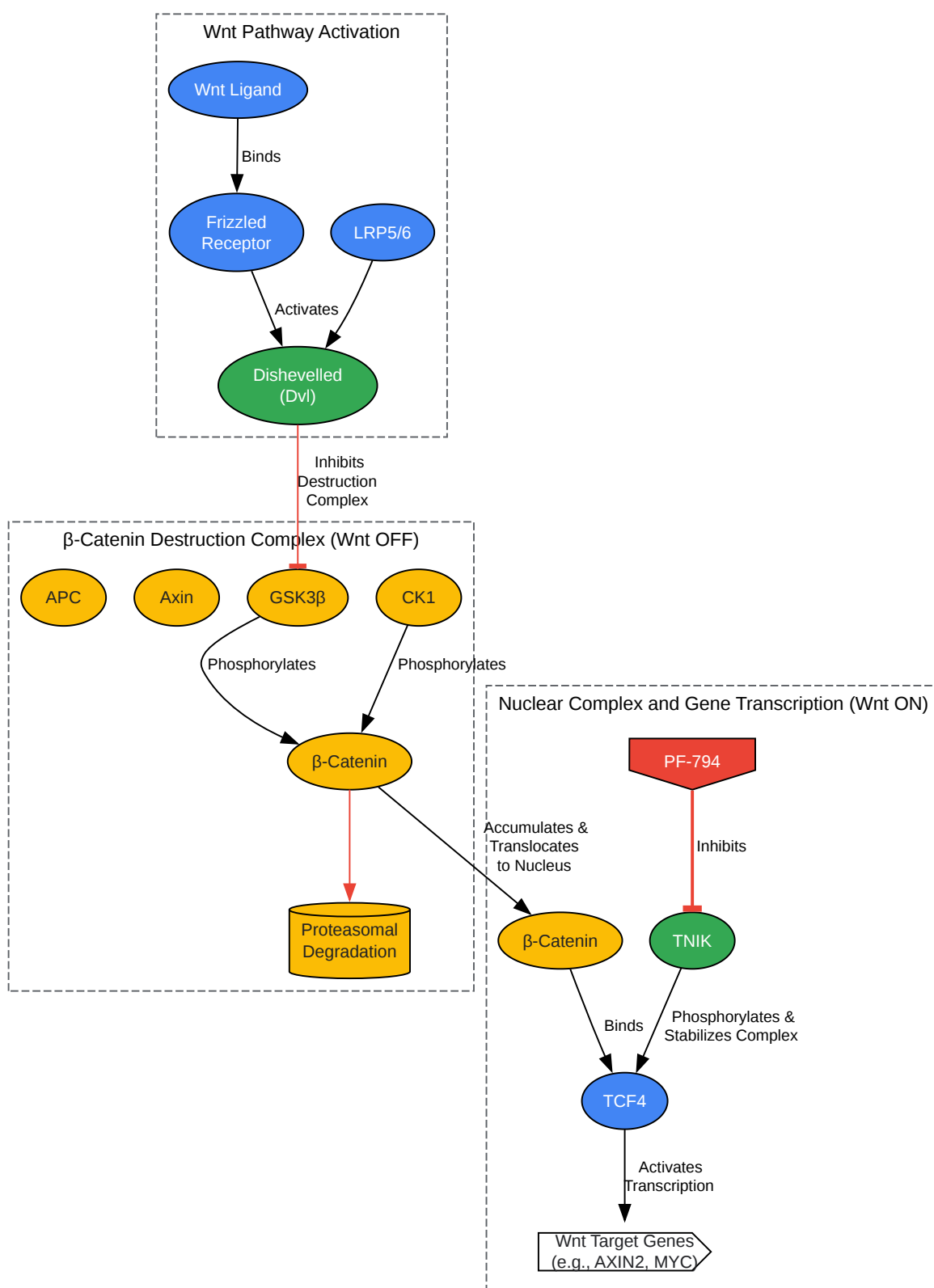
- Possible Cause: The compound may have come out of solution during the freezing process.
- Solution:
 - Re-dissolve: Before making your dilutions, ensure the entire stock solution is fully re-dissolved. You can warm the vial to room temperature or briefly to 37°C and vortex thoroughly until all precipitate has disappeared.
 - Centrifuge: Briefly centrifuge the vial to pull down any solution from the cap before opening.

Diagrams and Workflows

PF-794 Storage and Handling Workflow

The following diagram outlines the best practices for storing and handling **PF-794** from initial receipt to experimental use.





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